

Technical Support Center: Peroxide Formation in Stored Acetone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Asatone

Cat. No.: B1581699

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides essential information for the safe handling and storage of acetone to prevent the formation of hazardous peroxides. Peroxides can form in certain organic solvents, like acetone, upon exposure to air and light, posing a significant explosion risk, especially when concentrated.^[1] This document offers troubleshooting advice, frequently asked questions, and detailed experimental protocols to ensure laboratory safety.

Frequently Asked Questions (FAQs)

Q1: What are peroxides and why are they dangerous in acetone?

A1: Peroxides are a class of chemical compounds containing an oxygen-oxygen single bond (-O-O-). In acetone, these can form through a process called autoxidation when the solvent is exposed to atmospheric oxygen.^[1] These acetone peroxides, such as triacetone triperoxide (TATP) and diacetone diperoxide (DADP), are highly unstable and can be sensitive to shock, heat, or friction, leading to violent explosions.^[2] The risk increases significantly if the peroxides become concentrated through evaporation or distillation.^[1]

Q2: How can I prevent peroxide formation in my stored acetone?

A2: To minimize peroxide formation, proper storage is crucial. Store acetone in tightly sealed, air-impermeable, opaque containers, such as amber glass bottles, to protect it from light and air.^{[3][4]} It is also recommended to store it in a cool, dark, and well-ventilated area.^{[1][3]}

Purchasing acetone with added inhibitors, like Butylated Hydroxytoluene (BHT), can also significantly slow down the rate of peroxide formation.[1]

Q3: How often should I test my acetone for peroxides?

A3: The frequency of testing depends on the age and storage conditions of the acetone. As a general guideline, it is recommended to test acetone for peroxides every six months, and always before use in procedures that involve heating or concentration, such as distillation.[5] If the acetone is old, has been exposed to air, or if there are any visible signs of crystallization or discoloration, it should be tested immediately and with extreme caution.[4]

Q4: What are the signs of dangerous peroxide levels in acetone?

A4: Visual inspection can sometimes reveal the presence of peroxides. Be cautious if you observe any of the following in your container of acetone:

- Crystalline solids, either suspended in the liquid or around the cap.[1][4]
- Cloudiness or the formation of immiscible layers.[5]
- Discoloration of the solvent.[1][4]

If any of these signs are present, do not attempt to open or move the container. Treat it as a potential bomb and contact your institution's Environmental Health and Safety (EHS) office immediately.[6][7]

Q5: What is a safe level of peroxides in acetone for laboratory use?

A5: While there is no universally agreed-upon "safe" limit, several guidelines exist. Generally, peroxide concentrations below 30 ppm are considered acceptable for most uses, though for distillation, the concentration should be as close to 0 ppm as possible.[6][8] Concentrations between 30 ppm and 100 ppm may pose a moderate hazard, and it is advisable to treat the acetone to remove the peroxides before use.[7][8][9] Acetone with peroxide levels above 100 ppm should be considered hazardous and disposed of promptly or decontaminated with extreme care.[7]

Troubleshooting Guide

Issue	Possible Cause	Solution
Visible crystals or precipitate in acetone container.	High concentration of peroxides.	Do not move or open the container. Contact your EHS office immediately for assistance with disposal. [6] [7]
Peroxide test strip indicates a high concentration (>100 ppm).	Improper storage or expired solvent.	Do not use the acetone, especially for distillation or evaporation. [6] Follow the protocol for peroxide removal or dispose of the solvent as hazardous waste.
Uncertainty about the age or storage history of an acetone container.	Potential for peroxide formation over time.	Test the acetone for peroxides before any use. If in doubt, treat it as potentially hazardous.
Need to distill acetone that may contain peroxides.	Risk of concentrating peroxides to explosive levels.	Never distill to dryness. [6] [10] Always test for peroxides before distillation; the concentration should be below detection limits. Leave at least 10-20% of the liquid volume in the distillation flask. [4] [6]

Quantitative Data Summary

The following table summarizes key quantitative information regarding the safe handling of acetone and peroxide formation.

Parameter	Value/Guideline	Notes
Recommended Testing Frequency	Every 6 months; before concentration	More frequent testing is advised for older solvents or those stored improperly.[5]
Peroxide Concentration - Low Hazard	< 30 ppm	Generally considered safe for most laboratory uses, except for distillation.[8][9]
Peroxide Concentration - Moderate Hazard	30 - 100 ppm	Avoid concentration. Removal of peroxides is recommended before use.[7][8][9]
Peroxide Concentration - High Hazard	> 100 ppm	Unacceptable for use. Requires immediate and careful disposal or decontamination.[7]

Experimental Protocols

Protocol 1: Peroxide Detection using Commercial Test Strips

This protocol describes the use of commercially available peroxide test strips, a common and convenient method for semi-quantitative peroxide detection.

Materials:

- Commercial peroxide test strips (e.g., Quantofix® or MQuant®)
- Sample of acetone to be tested
- Personal Protective Equipment (PPE): safety glasses, lab coat, gloves

Procedure:

- Carefully open the container of acetone in a well-ventilated area.
- Dip one test strip into the acetone for 1 second.[11]

- Shake off any excess liquid from the strip.[\[11\]](#)
- Wait for the time specified in the manufacturer's instructions (typically 5-15 seconds).[\[11\]](#)
- If testing an organic solvent, some manufacturers recommend adding a drop of deionized water to the test pad after the solvent has evaporated.[\[11\]](#)
- Compare the color of the test pad to the color scale provided with the test strips to determine the peroxide concentration in ppm (mg/L).
- Record the test date and peroxide concentration on the acetone container.

Protocol 2: Removal of Peroxides using Activated Alumina

This method is effective for removing hydroperoxides from both water-soluble and water-insoluble solvents.

Materials:

- Activated alumina (basic, 80-mesh)
- Glass chromatography column (e.g., 2 cm x 33 cm)
- Glass wool or fritted glass disc
- Acetone containing peroxides
- Collection flask
- Peroxide test strips
- PPE

Procedure:

- Securely clamp the chromatography column in a vertical position.
- Place a small plug of glass wool or ensure a fritted disc is at the bottom of the column.

- Fill the column with approximately 80 g of activated alumina for every 100-400 mL of solvent to be treated.^{[3][12]}
- Slowly pass the acetone through the alumina column, collecting the eluent in a clean flask.
- Test the collected acetone for peroxides using a test strip as described in Protocol 1.
- If peroxides are still present, you may need to pass the solvent through the column a second time or use a fresh column of alumina.
- Important: The alumina will retain the peroxides. To safely dispose of the alumina, it should be flushed with a dilute acidic solution of ferrous sulfate.^{[8][9]}

Protocol 3: Removal of Peroxides using Ferrous Sulfate

This method is suitable for water-insoluble solvents and works by reducing the peroxides.

Materials:

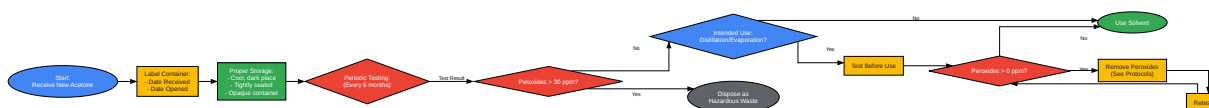
- Ferrous sulfate heptahydrate ($\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$)
- Concentrated sulfuric acid (H_2SO_4)
- Distilled water
- Separatory funnel
- Acetone containing peroxides
- Anhydrous magnesium sulfate or sodium sulfate
- PPE

Procedure:

- Prepare the ferrous sulfate solution by dissolving 60 g of $\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$ in 110 mL of distilled water, and then carefully adding 6 mL of concentrated sulfuric acid.^[13]
- Pour the acetone containing peroxides into a separatory funnel.

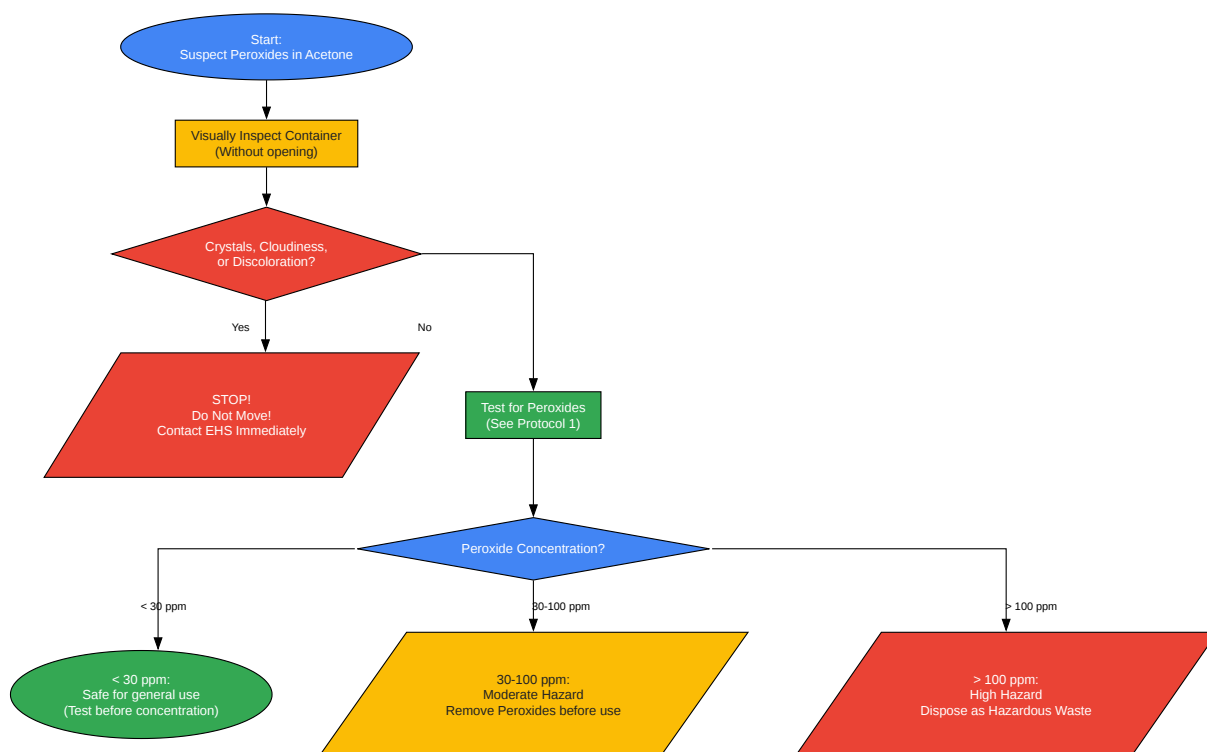
- Add an equal volume of the ferrous sulfate solution to the separatory funnel.
- Stopper the funnel and shake gently, periodically venting to release any pressure.
- Allow the layers to separate, then drain and discard the lower aqueous layer.
- Wash the acetone layer two to three times with an equal volume of distilled water to remove any residual acid and iron salts.
- Dry the acetone by adding a suitable drying agent, such as anhydrous magnesium sulfate or sodium sulfate, and then decanting or filtering.
- Test the treated acetone for peroxides to confirm their removal.

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and prevention of peroxide formation in acetone.



[Click to download full resolution via product page](#)

Caption: Decision-making logic for troubleshooting potentially peroxidized acetone.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. louisville.edu [louisville.edu]
- 2. Acetone peroxide - Wikipedia [en.wikipedia.org]
- 3. uwyo.edu [uwyo.edu]
- 4. www1.wellesley.edu [www1.wellesley.edu]
- 5. Standard Operating Procedures (SOP) for peroxide forming compounds | Chemistry | University of Waterloo [uwaterloo.ca]
- 6. operations.ok.ubc.ca [operations.ok.ubc.ca]
- 7. peroxide_test_protocol – Environmental Health and Safety | Missouri S&T [ehs.mst.edu]
- 8. riskmanagement.sites.olt.ubc.ca [riskmanagement.sites.olt.ubc.ca]
- 9. riskmanagement.sites.olt.ubc.ca [riskmanagement.sites.olt.ubc.ca]
- 10. ehs.wisc.edu [ehs.wisc.edu]
- 11. Organic Peroxide Formers: Testing and Labeling – USC Environmental Health & Safety [ehs.usc.edu]
- 12. my.alfred.edu [my.alfred.edu]
- 13. Article - Laboratory Safety Manual - ... [policies.unc.edu]
- To cite this document: BenchChem. [Technical Support Center: Peroxide Formation in Stored Acetone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581699#preventing-peroxide-formation-in-stored-acetone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com